

Application Notes and Protocols for CPhos-Mediated Reactions

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Compound of Interest

Compound Name: CPhos

Cat. No.: B591583

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These application notes provide a comprehensive overview of the experimental setup for cross-coupling reactions mediated by the **CPhos** ligand (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl). **CPhos** is a highly effective electron-rich biarylphosphine ligand used in palladium-catalyzed reactions, demonstrating broad utility in the formation of carbon-carbon and carbon-nitrogen bonds, which are crucial transformations in pharmaceutical and materials science research.

Data Presentation: Performance in Cross-Coupling Reactions

The following tables summarize the performance of **CPhos**-palladium catalyst systems in various cross-coupling reactions, showcasing the ligand's efficiency across a range of substrates and conditions.

Table 1: CPhos-Mediated Buchwald-Hartwig Amination of Aryl Chlorides

Entry	Aryl Chloride	Amine	Pd Source (mol %)	Ligand (mol %)	Base (equiv.)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Chlorotoluene	Morpholine	Pd(OAc) ₂ (1)	CPhos (1.5)	NaOtBu (1.2)	Toluene	100	18	95
2	2-Chlorotoluene	Aniline	Pd(OAc) ₂ (1)	CPhos (1.5)	NaOtBu (1.2)	Toluene	100	20	92
3	4-Chloroanisole	n-Butylamine	Pd ₂ (dba) ₃ (0.5)	CPhos (1.0)	K ₃ PO ₄ (2.0)	Dioxane	100	24	88
4	1-Chloro-4-(trifluoromethyl)benzene	Di-n-butylamine	Pd(OAc) ₂ (2)	CPhos (3.0)	LHMDS (1.5)	THF	80	16	91
5	2-Chloropyridine	Benzylamine	Pd ₂ (dba) ₃ (0.75)	CPhos (1.5)	Cs ₂ CO ₃ (2.0)	Toluene	110	22	85

Table 2: CPhos-Mediated Negishi Coupling of Secondary Alkylzinc Reagents with Aryl Halides

Entry	Aryl Halide	Secondary Alkylzinc Reagent	Pd Source (mol%)	Ligand (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Bromotoluene	sec-Butylzinc bromide	Pd(OAc) ₂ (1)	CPhos (2)	THF	RT	12	93
2	4-Bromonitrobenzene	Isopropylzinc bromide	Pd(OAc) ₂ (1)	CPhos (2)	THF	RT	12	91
3	1-Bromo-4-(trifluoromethyl)benzene	Cyclopentylzinc bromide	Pd(OAc) ₂ (1)	CPhos (2)	THF	RT	14	89
4	2-Bromopyridine	Cyclohexylzinc bromide	Pd(OAc) ₂ (1.5)	CPhos (3)	THF	RT	16	84
5	4-Chlorotoluene	sec-Butylzinc bromide	Pd(OAc) ₂ (2)	CPhos (4)	THF	45	24	78

Table 3: CPhos-Pd G3 Precatalyst in Suzuki-Miyaura Coupling of Aryl Bromides

Entry	Aryl Bromide	Boronic Acid	Precatalyst (mol%)	Base (equiv.)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	4-Bromotoluene	Phenylboronic acid	CPhos-Pd G3 (1)	K ₃ PO ₄ (2.0)	Toluene /H ₂ O	80	12	98
2	4-Bromoanisole	4-Methoxyphenylboronic acid	CPhos-Pd G3 (1)	K ₃ PO ₄ (2.0)	Toluene /H ₂ O	80	14	96
3	1-Bromo-4-(trifluoromethyl)benzene	3-Thienylboronic acid	CPhos-Pd G3 (1.5)	K ₂ CO ₃ (3.0)	Dioxane/H ₂ O	100	16	90
4	2-Bromopyridine	2-Naphthylboronic acid	CPhos-Pd G3 (2)	Cs ₂ CO ₃ (2.0)	THF/H ₂ O	65	18	87
5	1-Bromo-2,4,6-trimethylbenzene	4-Acetylphenylboronic acid	CPhos-Pd G3 (2)	K ₃ PO ₄ (2.0)	Toluene /H ₂ O	100	24	93

Experimental Protocols

The following are generalized protocols for common **CPhos**-mediated cross-coupling reactions. Researchers should optimize conditions for their specific substrates.

Protocol 1: General Procedure for CPhos-Mediated Buchwald-Hartwig Amination

Materials:

- Palladium source (e.g., Pd(OAc)₂, Pd₂(dba)₃)
- **CPhos** ligand
- Aryl halide
- Amine
- Base (e.g., NaOtBu, K₃PO₄, Cs₂CO₃)
- Anhydrous, degassed solvent (e.g., toluene, dioxane, THF)
- Schlenk tube or similar reaction vessel
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To an oven-dried Schlenk tube under an inert atmosphere, add the palladium source, **CPhos** ligand, and base.
- Add the anhydrous, degassed solvent to the Schlenk tube.
- Stir the mixture at room temperature for 10-15 minutes to allow for catalyst pre-formation.
- Add the aryl halide and the amine to the reaction mixture.
- Seal the Schlenk tube and heat the reaction mixture to the desired temperature with vigorous stirring.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, LC-MS).
- Upon completion, cool the reaction mixture to room temperature.

- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Protocol 2: General Procedure for CPhos-Mediated Negishi Coupling

Materials:

- Palladium source (e.g., Pd(OAc)₂)
- **CPhos** ligand
- Aryl halide
- Secondary alkylzinc reagent (prepared in situ or from a commercial source)
- Anhydrous, degassed solvent (e.g., THF)
- Schlenk tube or similar reaction vessel
- Inert atmosphere (Nitrogen or Argon)

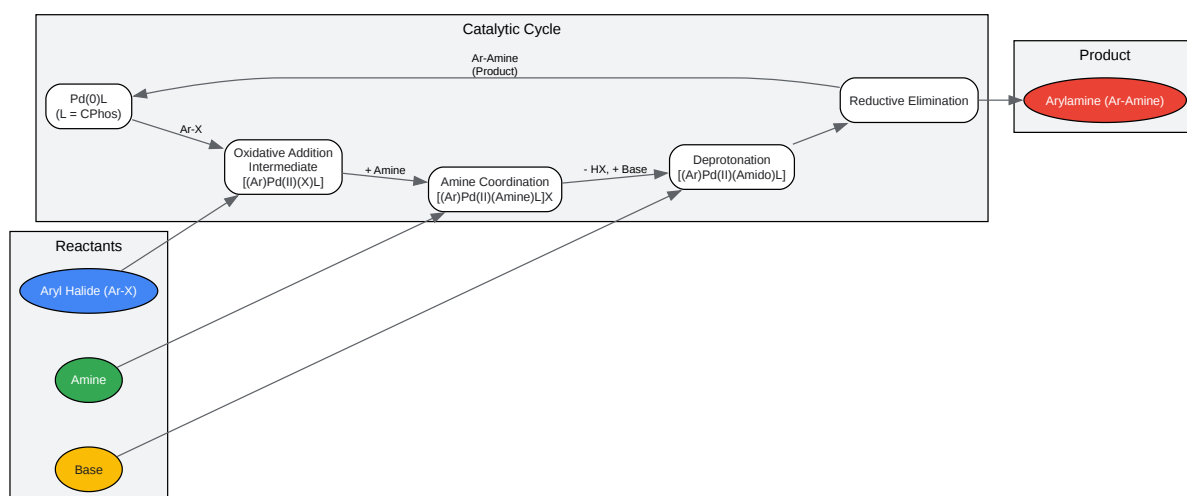
Procedure:

- To an oven-dried Schlenk tube under an inert atmosphere, add the palladium source and **CPhos** ligand.
- Add the anhydrous, degassed solvent to the Schlenk tube.
- Stir the mixture at room temperature for 10-15 minutes.

- Add the aryl halide to the reaction mixture.
- Slowly add the secondary alkylzinc reagent to the mixture at the desired temperature (often 0 °C to room temperature).
- Allow the reaction to warm to room temperature and stir for the specified time.
- Monitor the reaction progress by a suitable analytical technique.
- Upon completion, carefully quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an appropriate organic solvent.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

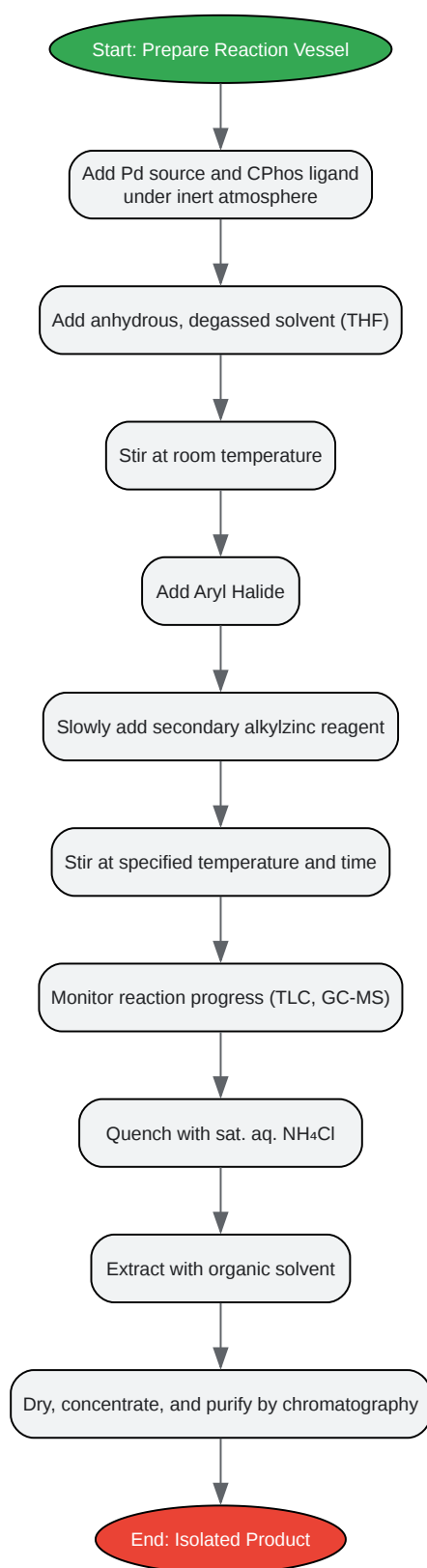
Mandatory Visualization

The following diagrams illustrate the key mechanistic pathways and experimental workflows for **CPhos**-mediated reactions.



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Caption: Catalytic cycle for the **CPhos**-mediated Buchwald-Hartwig amination.



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Caption: Experimental workflow for a typical **CPhos**-mediated Negishi coupling reaction.

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